

Personal protective equipment for handling cis-13-Octadecenoic acid

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Compound of Interest

Compound Name: *cis-13-Octadecenoic acid*

Cat. No.: B077471

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Essential Safety and Handling Guide for cis-13-Octadecenoic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **cis-13-Octadecenoic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Name	cis-13-Octadecenoic acid
Synonyms	13Z-octadecenoic acid
Molecular Formula	C ₁₈ H ₃₄ O ₂
Molecular Weight	282.5 g/mol
CAS Number	13126-39-1

Hazard Identification and Personal Protective Equipment (PPE)

cis-13-Octadecenoic acid is classified as an irritant. Adherence to the following GHS classifications and recommended PPE is critical for safe handling.^[1]

GHS Hazard Classification:^[1]

Hazard Code	Hazard Statement	GHS Pictogram	Signal Word
H315	Causes skin irritation	Exclamation	Warning
H319	Causes serious eye irritation	Exclamation	Warning
H335	May cause respiratory irritation	Exclamation	Warning

Recommended Personal Protective Equipment (PPE):

Area of Protection	Recommended PPE
Eye Protection	Safety glasses with side-shields or goggles are required to prevent eye contact. ^[2]
Skin Protection	Wear a chemical-resistant apron and long-sleeved clothing. ^[2] Nitrile or other appropriate chemical-resistant gloves should be worn at all times.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are mandatory. ^[2]
Respiratory	A respirator is not typically necessary for normal handling. ^[2] Ensure adequate ventilation or use a fume hood.

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Work in a well-ventilated area or under a chemical fume hood to minimize inhalation of any vapors or aerosols.
- Storage: Keep the container tightly closed and store in a cool, dry place.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Spill Response:

- Evacuate: Clear the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material such as vermiculite, dry sand, or earth to contain the spill.
- Collect: Carefully collect the absorbed material into a suitable, labeled container for chemical waste.
- Clean: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

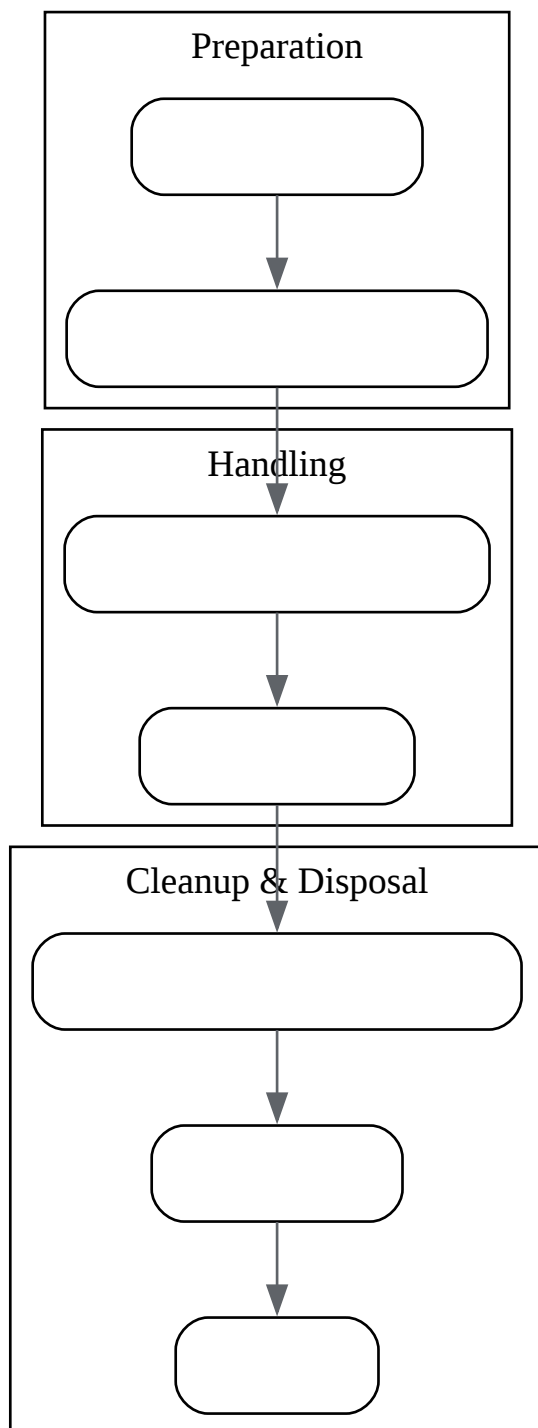
Disposal Plan:

Waste from **cis-13-Octadecenoic acid** must be disposed of in accordance with federal, state, and local regulations.^[2]

- Unused Product: Dispose of as chemical waste through a licensed waste disposal company. Do not pour down the drain.
- Contaminated Materials: Any materials, such as gloves, paper towels, or absorbent pads, that come into contact with the acid should be collected in a sealed, labeled container and disposed of as chemical waste.

Experimental Workflow for Handling cis-13-Octadecenoic Acid

The following diagram outlines the standard procedure for safely handling **cis-13-Octadecenoic acid** in a laboratory setting.



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Caption: Workflow for Safe Handling of **cis-13-Octadecenoic Acid**.

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References

- 1. cis-13-Octadecenoic acid | C₁₈H₃₄O₂ | CID 5312441 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrumchemical.com [spectrumchemical.com]
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